

An In-depth Technical Guide to Ac-Gly-Osu: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: *Ac-Gly-Osu*

CAS No.: *24715-24-0*

Cat. No.: *B112352*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Acetylglycine N-hydroxysuccinimide ester (**Ac-Gly-Osu**), a key reagent in bioconjugation and peptide synthesis. This document details its chemical structure, synthesis, and core applications, offering detailed experimental protocols and quantitative data to support advanced research and development.

Chemical Structure and Properties

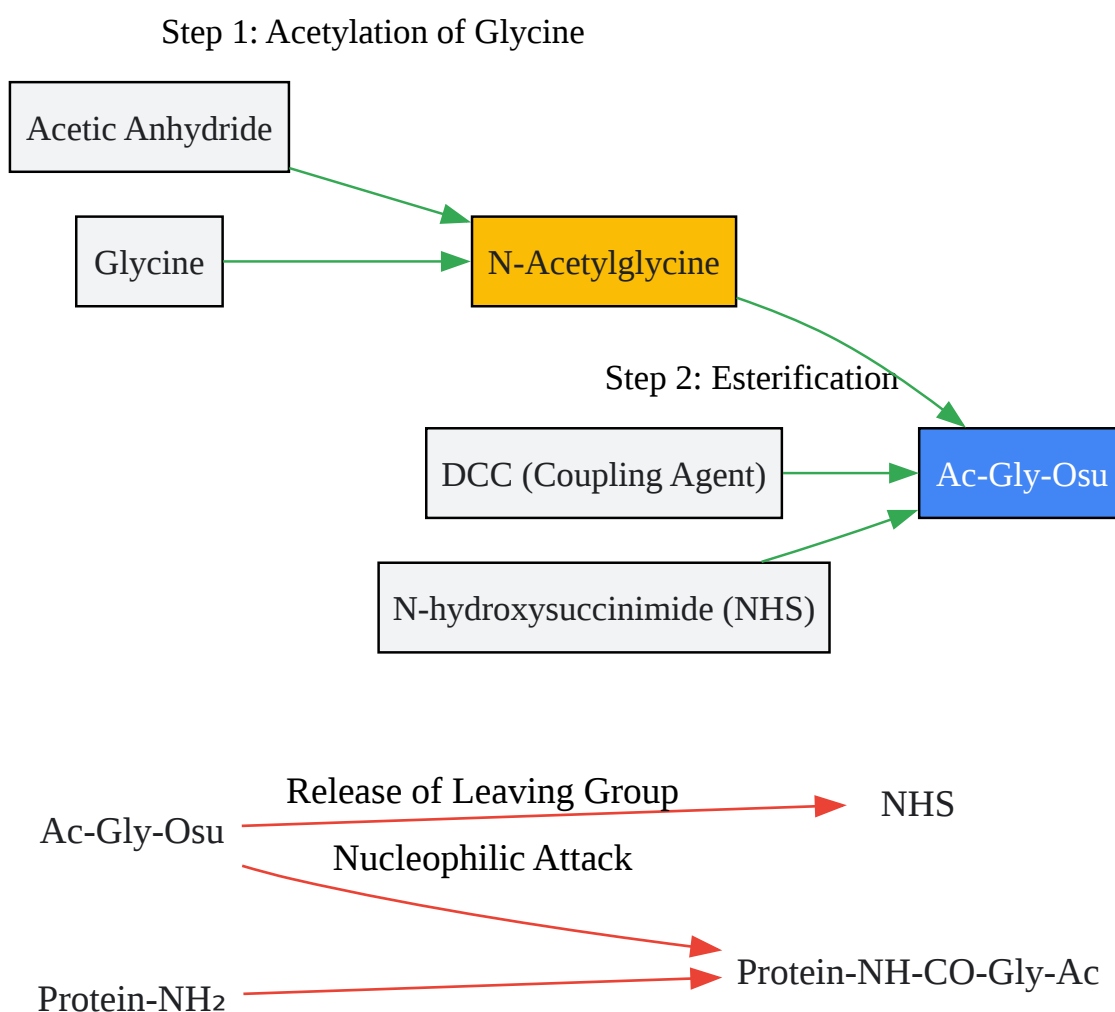
Ac-Gly-Osu, systematically named (2,5-dioxopyrrolidin-1-yl) 2-acetamidoacetate, is an amine-reactive compound that incorporates an N-acetylated glycine linked to an N-hydroxysuccinimide (NHS) ester. The NHS ester is a crucial functional group that reacts efficiently with primary amines under mild conditions to form stable amide bonds.

The structure of **Ac-Gly-Osu** is composed of three key components:

- **Acetyl Group (Ac):** An acetyl moiety capping the N-terminus of glycine.

- Glycine (Gly): The simplest amino acid, providing a spacer.
- N-hydroxysuccinimide ester (Osu): A highly reactive group that serves as an excellent leaving group upon nucleophilic attack by a primary amine.

Below is a diagram illustrating the chemical structure of **Ac-Gly-Osu**.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Ac-Gly-Osu: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b112352/docs#an-in-depth-technical-guide-to-ac-gly-osu-structure-synthesis-and-applications\]](https://www.benchchem.com/product/b112352/docs#an-in-depth-technical-guide-to-ac-gly-osu-structure-synthesis-and-applications)

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